

sample preparation techniques for Pyroxsulam analysis with an internal standard

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Compound of Interest

Compound Name: Pyroxsulam-13C,d3

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Application Notes & Protocols for Pyroxsulam Analysis

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the sample preparation and analysis of Pyroxsulam in soil and water matrices using an internal standard method. The inclusion of an internal standard, specifically an isotopically labeled analog of Pyroxsulam, is crucial for accurate and precise quantification by correcting for matrix effects and variations in extraction recovery.

Introduction to Pyroxsulam Analysis

Pyroxsulam is a triazolopyrimidine sulfonamide herbicide used for broad-spectrum weed control in cereal crops. Monitoring its residues in environmental samples like soil and water is essential for assessing its environmental fate and ensuring food safety. The analytical methods described herein utilize the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and Solid-Phase Extraction (SPE) techniques for sample preparation, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Internal Standard Selection: The use of a stable isotopically labeled (SIL) internal standard is highly recommended to compensate for any analyte loss during sample preparation and to correct for matrix-induced signal suppression or enhancement during LC-MS/MS analysis.

Pyroxsulam-13C,d3 is a suitable and commercially available SIL internal standard for this purpose[1].

Quantitative Data Summary

The following tables summarize the performance of the described methods for the analysis of Pyroxsulam in various matrices.

Table 1: QuEChERS Method Performance for Pyroxsulam in Soil and Cereals

Matrix	Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Soil	0.005	73.8 - 113.2	< 17.5	[2]
0.010	73.8 - 113.2	< 17.5	[2]	
0.10	73.8 - 113.2	< 17.5	[2]	
1.0	99.8	0.04	[1]	
25	99.8	0.04		
Wheat Grain	0.005	76 - 113	2 - 15	
Wheat Straw	0.01	76 - 113	2 - 15	
Oat	0.01	76 - 113	2 - 15	
Millet	0.01	76 - 113	2 - 15	
Corn	0.01	76 - 113	2 - 15	
Rice	0.01	76 - 113	2 - 15	

Table 2: Expected SPE Method Performance for Pyroxsulam in Water*

Spiking Level (µg/L)	Expected Average Recovery (%)	Expected Relative Standard Deviation (RSD) (%)
0.01	70 - 120	< 20
0.1	70 - 120	< 20
1.0	70 - 120	< 20

*Note: Specific validation data for Pyroxsulam in water is limited. The expected performance is based on typical recovery and precision for other pesticides using SPE-LC-MS/MS methods in water matrices.

Experimental Protocols

Protocol 1: QuEChERS Method for Pyroxsulam in Soil

This protocol is adapted from established QuEChERS methods for pesticide residue analysis in soil.

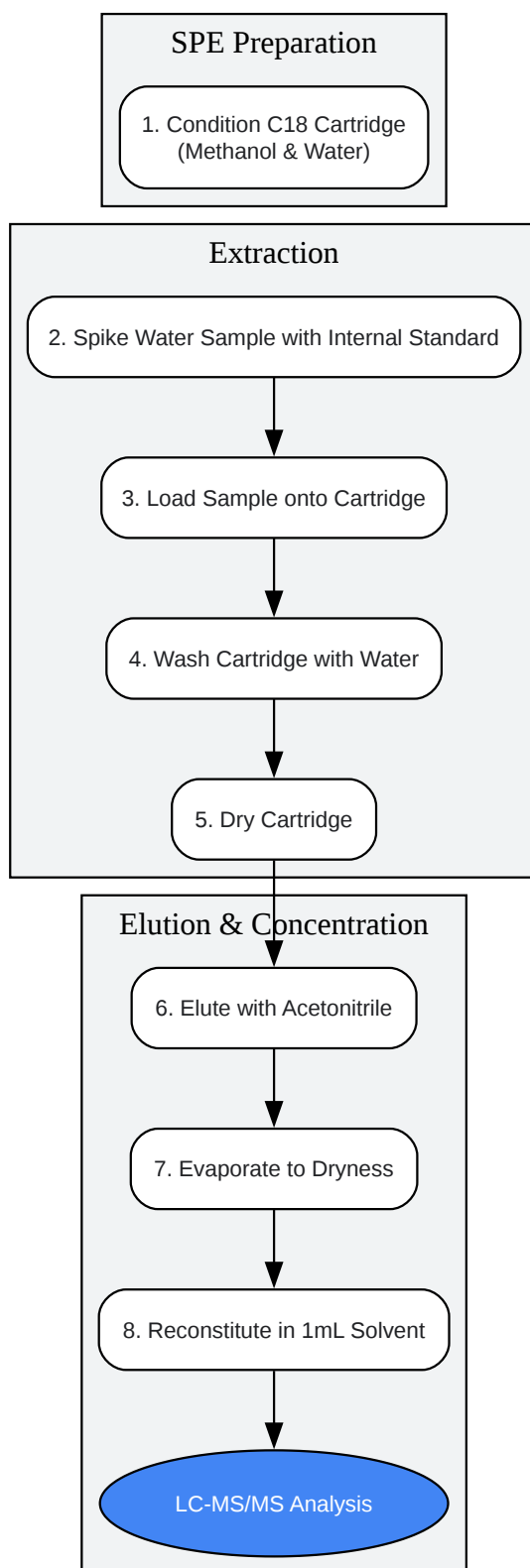
1. Sample Preparation and Extraction

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 30 seconds.
- Add a known amount of **Pyroxsulam-13C,d3** internal standard solution in acetonitrile.
- Add 10 mL of acetonitrile.
- Shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥4000 rpm for 5 minutes.

2. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL dSPE tube containing 150 mg MgSO₄, 50 mg Primary Secondary Amine (PSA), and 50 mg C18.
- Vortex for 30 seconds.
- Centrifuge at ≥5000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 µm filter into an autosampler vial for LC-MS/MS analysis.





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